

Temperature and incubation time for Methyltetrazine-TCO reactions.

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Compound of Interest

Compound Name: Methyltetrazine-Propylamine

Cat. No.: B609007

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Application Notes and Protocols for Methyltetrazine-TCO Reactions

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the experimental procedures for Methyltetrazine-trans-cyclooctene (TCO) ligation, a powerful bioorthogonal reaction. It includes key data on reaction kinetics, comprehensive protocols for bioconjugation, and visualizations of the reaction workflow and mechanism.

Introduction

The Methyltetrazine-TCO ligation is a bioorthogonal reaction founded on an inverse-electron-demand Diels-Alder (IEDDA) cycloaddition.^{[1][2]} This reaction is distinguished by its exceptionally fast kinetics, high degree of specificity, and biocompatibility, establishing it as a premier tool for conjugating biomolecules within complex biological environments.^{[1][2][3]} The reaction proceeds swiftly without the need for a catalyst, forming a stable dihydropyridazine linkage and releasing nitrogen gas as the sole byproduct.^[1] Its utility in drug development, particularly for antibody-drug conjugates (ADCs) and pre-targeted drug delivery, is a key area of application.^[4]

Quantitative Data Summary

The efficiency of the Methyltetrazine-TCO ligation is influenced by the specific structures of the reactants and the reaction conditions. The following tables summarize key quantitative data from various sources.

Table 1: Second-Order Rate Constants (k)

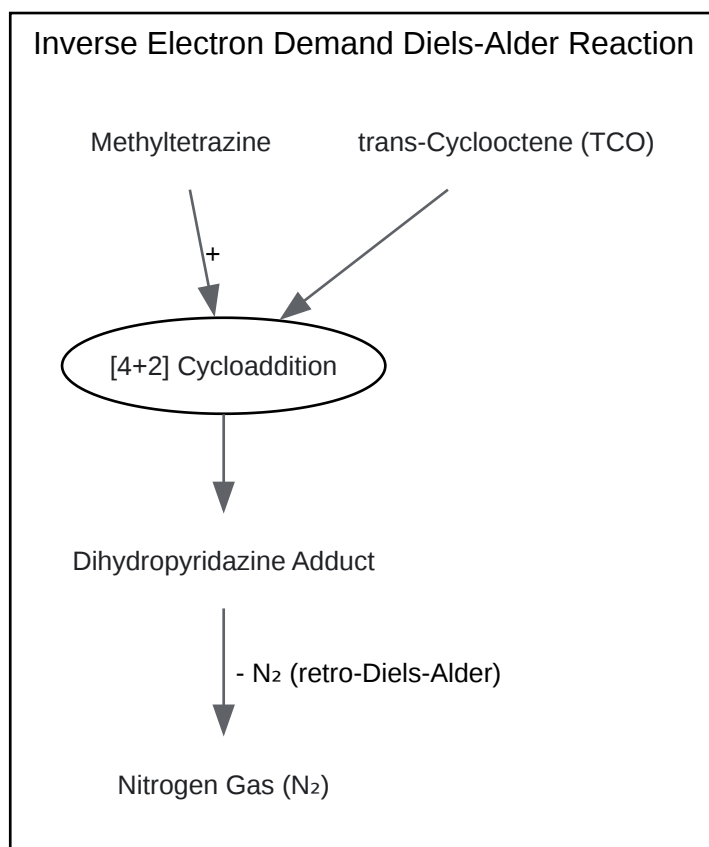
Tetrazine Derivative	TCO Derivative	Rate Constant (k) ($M^{-1}s^{-1}$)	Reaction Conditions	Source(s)
General Tetrazine	TCO	$1 - 1 \times 10^6$	Not specified	[1]
General Tetrazine	TCO	> 800	Not specified	[5]
Methyl-substituted tetrazine	TCO	~1000	Aqueous media	[6]
5-(6-methyl-1,2,4,5-tetrazin-3-yl)pentan-1-amine	TCO-OH	210	PBS, pH 7.4, 37°C	[6]
3-methyl-6-phenyl-tetrazine	TCO	3.14	Acetonitrile, 20°C	[7]
Hydrogen-substituted tetrazines	TCO	up to 30,000	Not specified	[2]
Dipyridal tetrazine	TCO	2000 (± 400)	Not specified	[2]
ATTO-tetrazines	TCO	up to 1000	Not specified	[2]

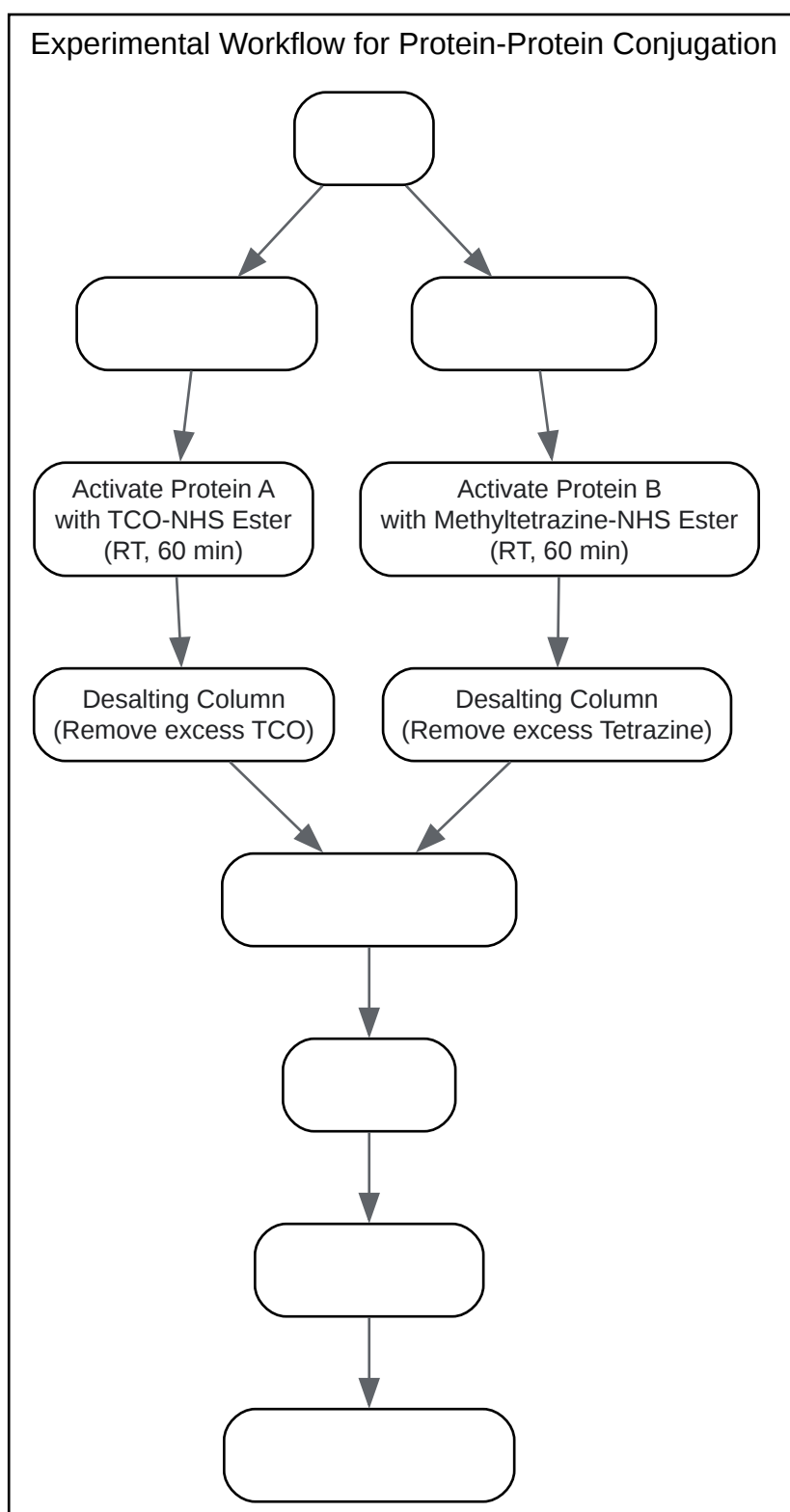
Table 2: Reaction Conditions

Parameter	Recommended Range/Value	Application	Source(s)
pH	6.0 - 9.0	General, in PBS buffer	[1][2]
7.0 - 9.0	TCO-NHS ester reaction with primary amines	[2]	
Temperature	Room Temperature	General protein-protein conjugation	[1][2][5]
4°C	Protein-protein conjugation (may require longer incubation)	[2][5]	
37°C	Biological applications, kinetics studies	[6][8][9]	
Incubation Time	60 minutes	Protein-protein conjugation	[1][2][5]
30 minutes - 2 hours	General protein-protein conjugation	[2][5]	
10 - 30 minutes	Live cell staining	[2]	
< 5 minutes	Tet2-protein with TCO	[2]	

Reaction Mechanism and Workflow

The following diagrams illustrate the chemical reaction and a typical experimental workflow for protein-protein conjugation.





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